

Solubility profile of 1-Morpholin-4-ylacetone in laboratory solvents

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Compound of Interest

Compound Name: **1-Morpholin-4-ylacetone**

Cat. No.: **B1337898**

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An In-depth Technical Guide to Determining the Solubility Profile of **1-Morpholin-4-ylacetone** in Laboratory Solvents

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to determine the solubility profile of **1-Morpholin-4-ylacetone**. Due to the limited availability of public quantitative solubility data for this compound, this document focuses on establishing robust experimental protocols and data presentation standards.

Introduction to 1-Morpholin-4-ylacetone

1-Morpholin-4-ylacetone, with the molecular formula C₇H₁₃NO₂ and a molecular weight of approximately 143.19 g/mol, is a chemical compound whose solubility is a critical parameter for its handling, formulation, and potential applications in research and development.^{[1][2]} Understanding its solubility in various laboratory solvents is fundamental for designing experiments, developing formulations, and predicting its behavior in different chemical environments.

Theoretical Solubility Considerations

The structure of **1-Morpholin-4-ylacetone**, containing a morpholine ring and a ketone group, suggests a degree of polarity. The morpholine moiety contains both an ether and a tertiary amine, capable of hydrogen bonding with protic solvents. The ketone group also contributes to the molecule's polarity. Based on the principle of "like dissolves like," it is anticipated that **1-**

Morpholin-4-ylacetone will exhibit higher solubility in polar solvents (both protic and aprotic) and lower solubility in nonpolar solvents.

Quantitative Solubility Data

As of the last update, specific quantitative solubility data for **1-Morpholin-4-ylacetone** in a range of laboratory solvents is not widely published. Therefore, experimental determination is necessary. The following table is provided as a template for recording experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **1-Morpholin-4-ylacetone**

Solvent Classification	Solvent Name	Temperature (°C)	Solubility (g/100 mL)	Molarity (mol/L)	Observations
Polar Protic	Water	25			
Ethanol		25			
Methanol		25			
Isopropanol		25			
Polar Aprotic	Acetone	25			
Acetonitrile		25			
Dimethylformamide (DMF)		25			
Dimethyl Sulfoxide (DMSO)		25			
Nonpolar	Hexane	25			
Toluene		25			
Diethyl Ether		25			
Dichloromethane (DCM)		25			

Experimental Protocols for Solubility Determination

The following protocols are recommended for the accurate determination of the solubility of **1-Morpholin-4-ylacetone**. The choice of method may depend on the expected solubility and the resources available.

Equilibrium Solubility Method (Shake-Flask Method)

This is a widely accepted method for determining the equilibrium solubility of a compound in a specific solvent.^{[3][4][5]} It is based on the principle of allowing a saturated solution to reach equilibrium, followed by the quantification of the dissolved solute.

Materials and Equipment:

- **1-Morpholin-4-ylacetone** (solid form)
- Selected laboratory solvents (high purity)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or other suitable material)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **1-Morpholin-4-ylacetone** to a vial. The excess solid is crucial to ensure that a saturated solution is formed.
- Solvent Addition: Add a known volume of the selected solvent to the vial.

- Equilibration: Tightly cap the vials and place them in a shaker or incubator set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours.^{[4][6]} Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. To ensure complete separation of the undissolved solid, centrifuge the vials at a high speed.
- Sample Collection: Carefully withdraw a sample from the clear supernatant. To remove any remaining solid particles, filter the sample using a syringe filter.
- Quantification: Accurately dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method (e.g., HPLC, GC). Analyze the diluted sample to determine the concentration of **1-Morpholin-4-ylacetone**.
- Calculation: Calculate the solubility from the measured concentration and the dilution factor. Express the solubility in appropriate units (e.g., g/100 mL, mg/mL, or mol/L).

Visual Method for Preliminary Assessment

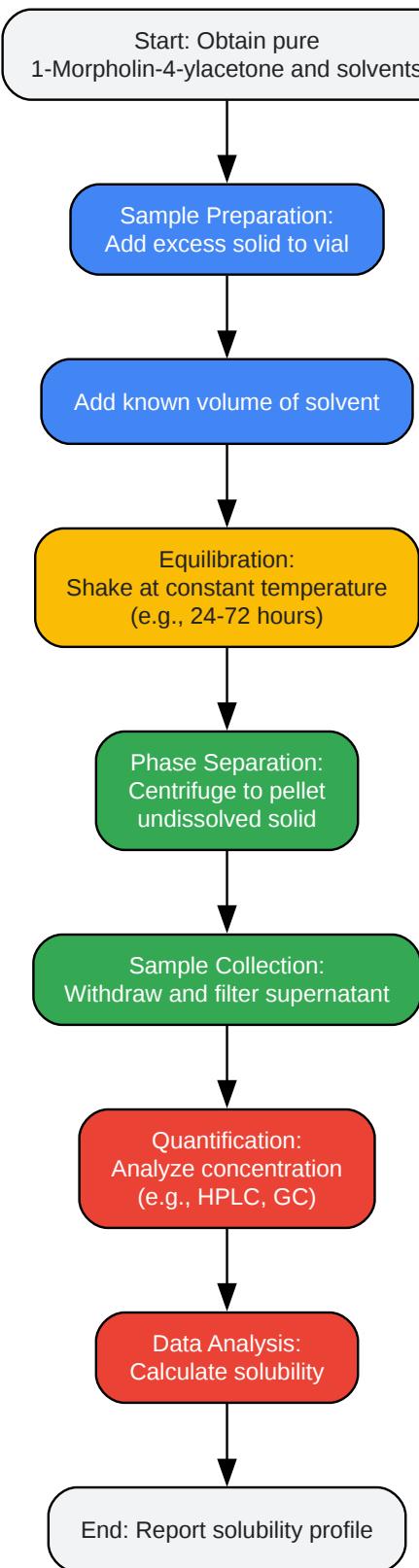
A simple, qualitative assessment can be performed to estimate the solubility and to determine the appropriate amount of substance for the quantitative methods.

Procedure:

- Add a small, known amount of **1-Morpholin-4-ylacetone** (e.g., 10 mg) to a test tube.
- Add the solvent in small, measured increments (e.g., 0.1 mL at a time).
- After each addition, vortex or shake the tube vigorously for a set period (e.g., 60 seconds) and visually inspect for complete dissolution.^[7]
- Record the volume of solvent required to completely dissolve the solute.

Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of **1-Morpholin-4-ylacetone**.



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Caption: Workflow for Equilibrium Solubility Determination.

Safety Precautions

Standard laboratory safety practices should be followed when handling **1-Morpholin-4-ylacetone** and the various solvents. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All procedures should be performed in a well-ventilated area or a fume hood, especially when working with volatile solvents. Refer to the Safety Data Sheet (SDS) for **1-Morpholin-4-ylacetone** and each solvent for specific handling and disposal information.

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